

Spectroscopic Profile of Oct-5-yn-1-ol: A Technical Guide

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Compound of Interest

Compound Name: Oct-5-YN-1-OL

CAS No.: 41547-21-1

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic data for **oct-5-yn-1-ol**, a linear C8 alcohol containing a carbon-carbon triple bond. Due to the limited availability of published experimental spectra for **oct-5-yn-1-ol**, the data presented herein is a combination of predicted values based on established spectroscopic principles and data from analogous compounds. This guide is intended to serve as a robust reference for the identification and characterization of this molecule.

Molecular Structure and Properties

- IUPAC Name: **oct-5-yn-1-ol**
- Molecular Formula: $C_8H_{14}O$ [\[1\]](#)
- Molecular Weight: 126.20 g/mol [\[1\]](#)
- Structure:

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for elucidating the carbon-hydrogen framework of a molecule. The following tables summarize the predicted ^1H and ^{13}C NMR spectral data for **oct-5-yn-1-ol** in a standard deuterated solvent such as CDCl_3 .

^1H NMR (Proton NMR) Data (Predicted)

Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment
~3.65	t	2H	H-1 ($-\text{CH}_2\text{-OH}$)
~2.15	m	4H	H-4, H-7
~1.60	m	4H	H-2, H-3
~1.10	t	3H	H-8 ($-\text{CH}_3$)
~1.5-2.0 (broad)	s	1H	-OH

^{13}C NMR (Carbon-13) NMR Data (Predicted)

Chemical Shift (δ , ppm)	Carbon Assignment
~80.5	C-5 or C-6 (alkyne)
~79.5	C-6 or C-5 (alkyne)
~62.0	C-1 ($-\text{CH}_2\text{-OH}$)
~32.0	C-2
~25.0	C-3
~22.5	C-7
~18.5	C-4
~14.0	C-8 ($-\text{CH}_3$)

Infrared (IR) Spectroscopy

The IR spectrum of **oct-5-yn-1-ol** is predicted to show characteristic absorption bands corresponding to its alcohol and alkyne functional groups.

Characteristic IR Absorptions (Predicted)

Wavenumber (cm ⁻¹)	Intensity	Vibration
3400-3200 (broad)	Strong	O-H stretch (alcohol)
2940, 2870	Medium	C-H stretch (alkane)
~2230	Weak	C≡C stretch (alkyne)
~1050	Strong	C-O stretch (alcohol)

Mass Spectrometry (MS)

The mass spectrum of **oct-5-yn-1-ol** would be expected to show fragmentation patterns characteristic of a primary alcohol. The molecular ion peak (M⁺) at m/z = 126 may be of low intensity.

Major Mass Spectral Peaks (Predicted)

m/z	Relative Intensity	Assignment
126	Low	[M] ⁺ (Molecular Ion)
108	Moderate	[M-H ₂ O] ⁺ (Loss of water)
97	Moderate	[M-C ₂ H ₅] ⁺ (Loss of ethyl group)
83	Moderate	[M-C ₃ H ₇] ⁺ (Loss of propyl group)
55	High	[CH ₂ OH] ⁺
41	High	
31	High	

Experimental Protocols

The following are generalized experimental protocols for obtaining the spectroscopic data for an alcohol like **oct-5-yn-1-ol**.

NMR Spectroscopy

- **Sample Preparation:** Dissolve approximately 10-20 mg of purified **oct-5-yn-1-ol** in about 0.7 mL of a deuterated solvent (e.g., chloroform-d, CDCl_3) in a 5 mm NMR tube. Add a small amount of tetramethylsilane (TMS) as an internal standard (0 ppm).
- **^1H NMR Acquisition:** Acquire the proton NMR spectrum using a spectrometer operating at a frequency of 300 MHz or higher. A sufficient number of scans should be averaged to obtain a good signal-to-noise ratio.
- **^{13}C NMR Acquisition:** Acquire the carbon-13 NMR spectrum on the same sample. Proton decoupling should be used to simplify the spectrum to single lines for each carbon environment. A larger number of scans will be required compared to ^1H NMR due to the lower natural abundance of ^{13}C .

IR Spectroscopy

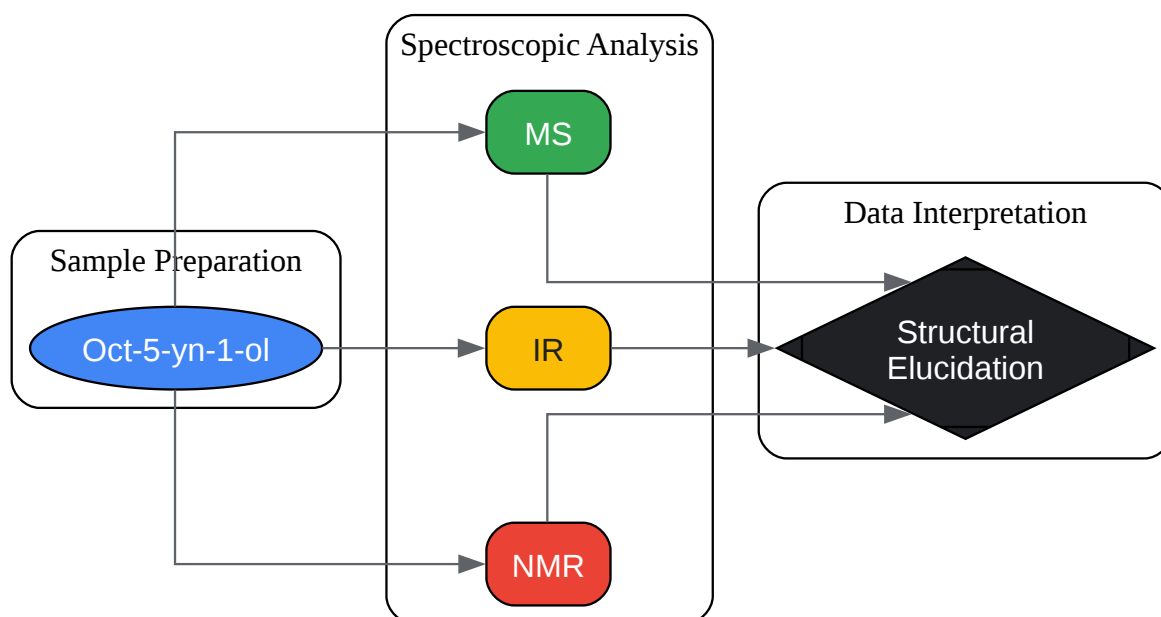
- **Sample Preparation:** For a liquid sample like **oct-5-yn-1-ol**, the spectrum can be obtained as a neat thin film between two salt plates (e.g., NaCl or KBr).
- **Data Acquisition:** Record the IR spectrum using a Fourier Transform Infrared (FTIR) spectrometer. Typically, the spectrum is scanned over a range of 4000 to 400 cm^{-1} . A background spectrum of the salt plates is recorded first and subtracted from the sample spectrum.

Mass Spectrometry

- **Sample Introduction:** Introduce a small amount of the sample into the mass spectrometer, typically via direct injection or through a gas chromatograph (GC-MS).
- **Ionization:** Use electron ionization (EI) at a standard energy of 70 eV to generate the molecular ion and fragment ions.
- **Data Acquisition:** Scan a mass range of approximately m/z 20-200 to detect the molecular ion and all significant fragment ions.

Visualizations

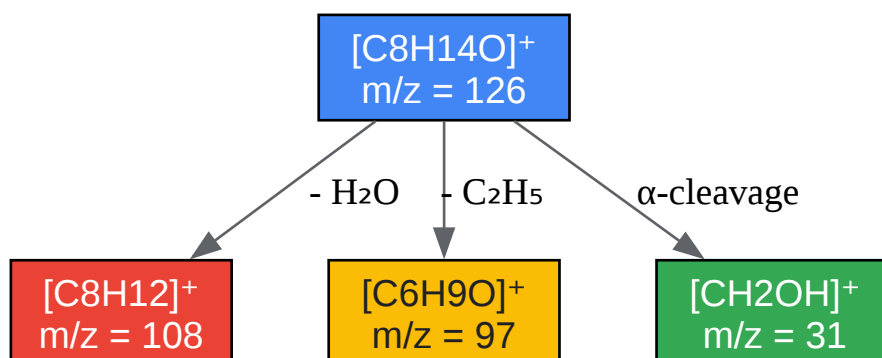
Spectroscopic Analysis Workflow



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Caption: Workflow for the structural elucidation of **oct-5-yn-1-ol**.

Mass Spectrometry Fragmentation Pathways



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Caption: Predicted major fragmentation pathways for **oct-5-yn-1-ol** in MS.

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References

- 1. Oct-5-YN-1-OL | C₈H₁₄O | CID 12476193 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Spectroscopic Profile of Oct-5-yn-1-ol: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15801401/docs#spectroscopic-profile-of-oct-5-yn-1-ol-a-technical-guide>]

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